

RO5101576 chemical properties

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Compound of Interest

Compound Name: **RO5101576**

Cat. No.: **B1680695**

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Technical Guide: RO5101576

Disclaimer: The following information is compiled from publicly available sources, primarily from chemical suppliers. **RO5101576** is a research compound, and detailed experimental data, protocols, and peer-reviewed studies are not available in the public domain.

Introduction

RO5101576 is identified as a potent antagonist of the Leukotriene B4 (LTB4) receptor. LTB4 is a powerful lipid mediator involved in a variety of inflammatory responses. By blocking the LTB4 receptor, **RO5101576** is presumed to inhibit downstream signaling pathways that contribute to inflammation, making it a tool for research in inflammatory diseases.

Chemical and Physical Properties

The fundamental chemical and physical properties of **RO5101576** are summarized below. This data is based on theoretical analysis and information provided by chemical suppliers.

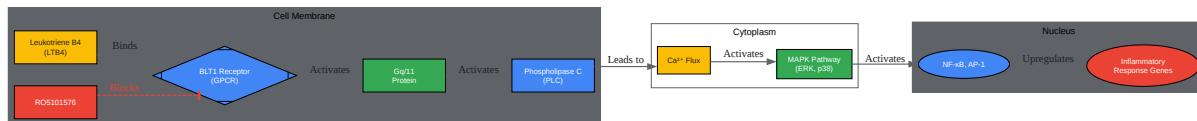
Property	Value	Source
CAS Number	1123155-95-2	MedKoo Biosciences
Chemical Formula	C ₃₆ H ₃₈ O ₈ S	MedKoo Biosciences[1]
Molecular Weight	630.75 g/mol	MedKoo Biosciences[1]
Exact Mass	630.2287 u	MedKoo Biosciences[1]
Elemental Analysis	C: 68.55%; H: 6.07%; O: 20.29%; S: 5.08%	MedKoo Biosciences[1]
Synonyms	RO 5101576, RO-5101576	MedKoo Biosciences[1]
Physical State	Solid (assumed)	General Chemical Information
Storage	Short term (days to weeks) at 0 - 4°C. Long term (months to years) at -20°C.	MedKoo Biosciences[1]

Mechanism of Action and Signaling Pathway

RO5101576 functions as an antagonist to the high-affinity Leukotriene B4 receptor 1 (BLT1). LTB4 is a lipid mediator that plays a crucial role in inflammation by recruiting and activating leukocytes. The BLT1 receptor, a G protein-coupled receptor (GPCR), is the primary mediator of LTB4's pro-inflammatory effects.

Upon binding of LTB4, the BLT1 receptor activates intracellular signaling cascades. These pathways involve the activation of phospholipase C (PLC), leading to an increase in intracellular calcium and the activation of mitogen-activated protein kinase (MAPK) pathways. [1][2] This ultimately results in cellular responses such as chemotaxis, degranulation, and the production of pro-inflammatory cytokines.[3][4]

As an antagonist, **RO5101576** is designed to bind to the BLT1 receptor, thereby blocking LTB4 from binding and preventing the initiation of this inflammatory cascade.



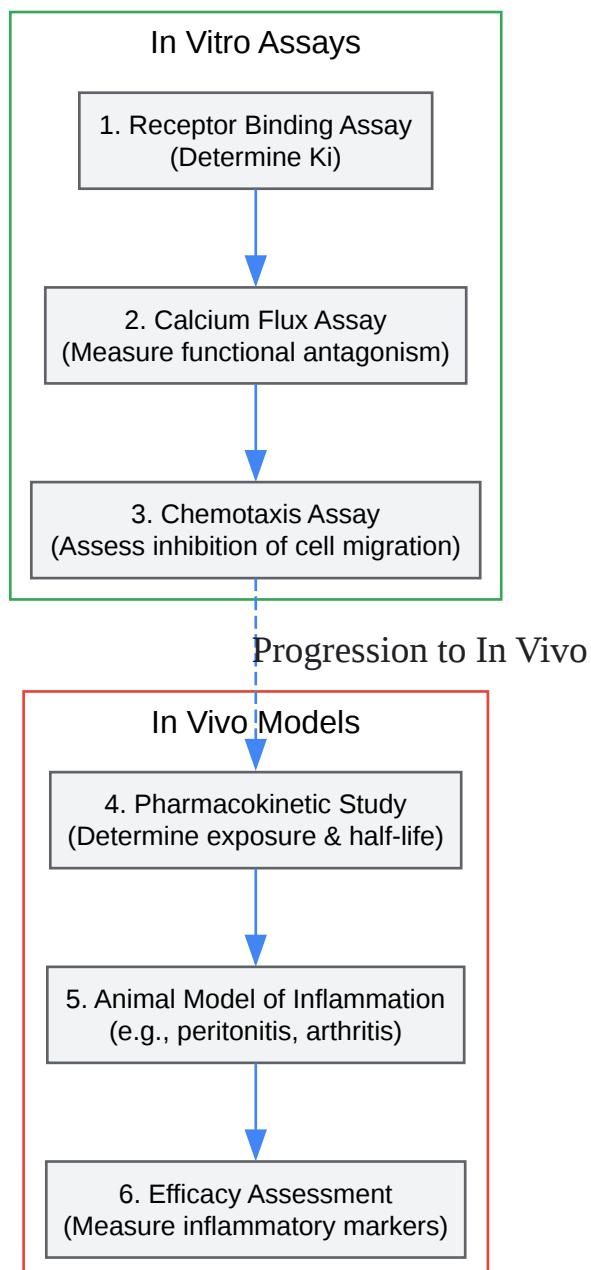
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Figure 1. Simplified LTB4 signaling pathway via the BLT1 receptor and the inhibitory action of **RO5101576**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **RO5101576** are not publicly available. As a research chemical, any such protocols would be proprietary to the discovering entity.

For researchers investigating the effects of LTB4 receptor antagonists, a general workflow would typically involve the following steps.



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References

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- 2. Leukotriene B4, an Endogenous Stimulator of the Innate Immune Response against Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Modulation of leukotriene B4 receptor 1 signaling by receptor for advanced glycation end products (RAGE) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Role of leukotriene B4 (LTB4)-LTB4 receptor 1 signaling in post-incisional nociceptive sensitization and local inflammation in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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